

Essential Safety and Logistical Information for Handling SPC-180002

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Compound of Interest

Compound Name: SPC-180002

Cat. No.: B12390649

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For researchers, scientists, and drug development professionals, ensuring safe and efficient handling of laboratory chemicals is paramount. This document provides crucial safety protocols, personal protective equipment (PPE) guidelines, and disposal plans for **SPC-180002**, a dual SIRT1/3 inhibitor. Adherence to these procedures is vital for maintaining a safe laboratory environment and ensuring the integrity of research outcomes.

Personal Protective Equipment (PPE)

Appropriate PPE is the first line of defense against potential exposure. The following table summarizes the recommended PPE for handling **SPC-180002**, based on the Safety Data Sheet provided by the manufacturer.

Protection Type	Specification	Purpose
Eye Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US). [1] [2]	To prevent eye contact with dust or splashes.
Hand Protection	Chemical impermeable gloves inspected prior to use. Must satisfy EU Directive 89/686/EEC and standard EN 374. [1] [2]	To prevent skin contact.
Body Protection	Fire/flamm resistant and impervious clothing. [1] [2]	To protect against splashes and fire hazards.
Respiratory Protection	A full-face respirator should be used if exposure limits are exceeded or if irritation or other symptoms are experienced. [1] [2]	To prevent inhalation of dust or aerosols.

Operational and Disposal Plans

Handling and Storage:

SPC-180002 should be handled in a well-ventilated area.[\[1\]](#) To minimize the risk of inhalation, the formation of dust and aerosols should be avoided.[\[1\]](#)[\[2\]](#) Use non-sparking tools to prevent fire from electrostatic discharge.[\[1\]](#)[\[2\]](#)

For storage, keep the container tightly closed in a dry, cool, and well-ventilated place.[\[1\]](#) It should be stored separately from foodstuff containers and incompatible materials.[\[1\]](#) For long-term storage, -20°C or -80°C is recommended. Stock solutions should be aliquoted and stored at these temperatures to avoid repeated freezing and thawing.

Disposal Plan:

Dispose of **SPC-180002** and its container in accordance with all applicable local, state, and federal regulations.[2] The chemical should not be allowed to enter drains, and its discharge into the environment must be avoided.[1][2] Keep the chemical in suitable, closed containers for disposal.[1][2]

Emergency Procedures

In the event of accidental exposure or spillage, immediate and appropriate action is critical.

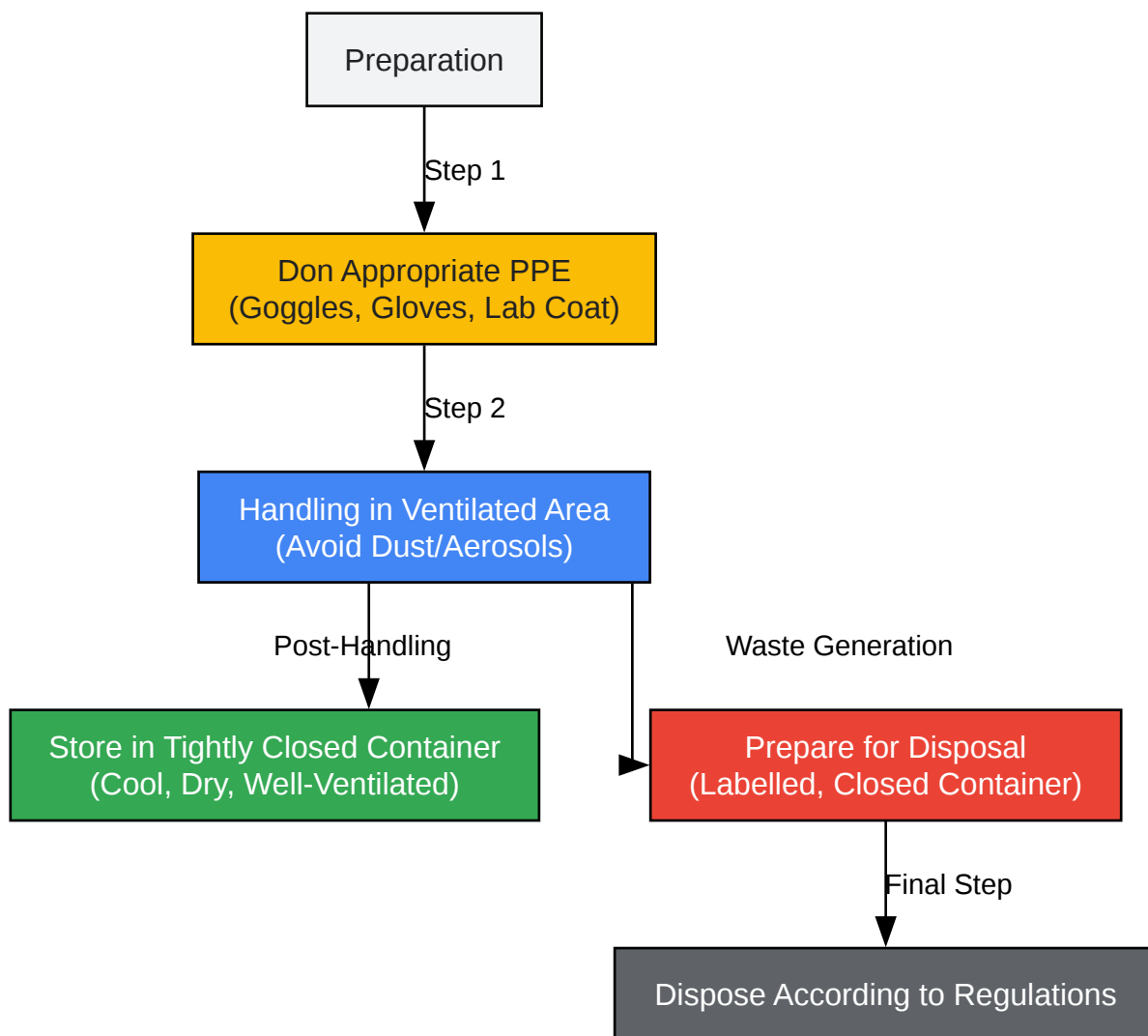
Exposure Type	First-Aid Measures
Skin Contact	Take off contaminated clothing immediately. Wash the affected area with soap and plenty of water. Consult a doctor.[1][2]
Eye Contact	Rinse with pure water for at least 15 minutes and consult a doctor.[1][2]
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[1][2]
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Consult a doctor.

Accidental Release Measures:

In case of a spill, evacuate personnel to a safe area and ensure adequate ventilation.[1][2] Remove all sources of ignition.[1][2] Personal protective equipment, including chemical impermeable gloves, should be worn during cleanup.[1][2] Prevent further leakage if it is safe to do so.[1][2] Collect the spilled material and place it in a suitable, closed container for disposal.[1][2]

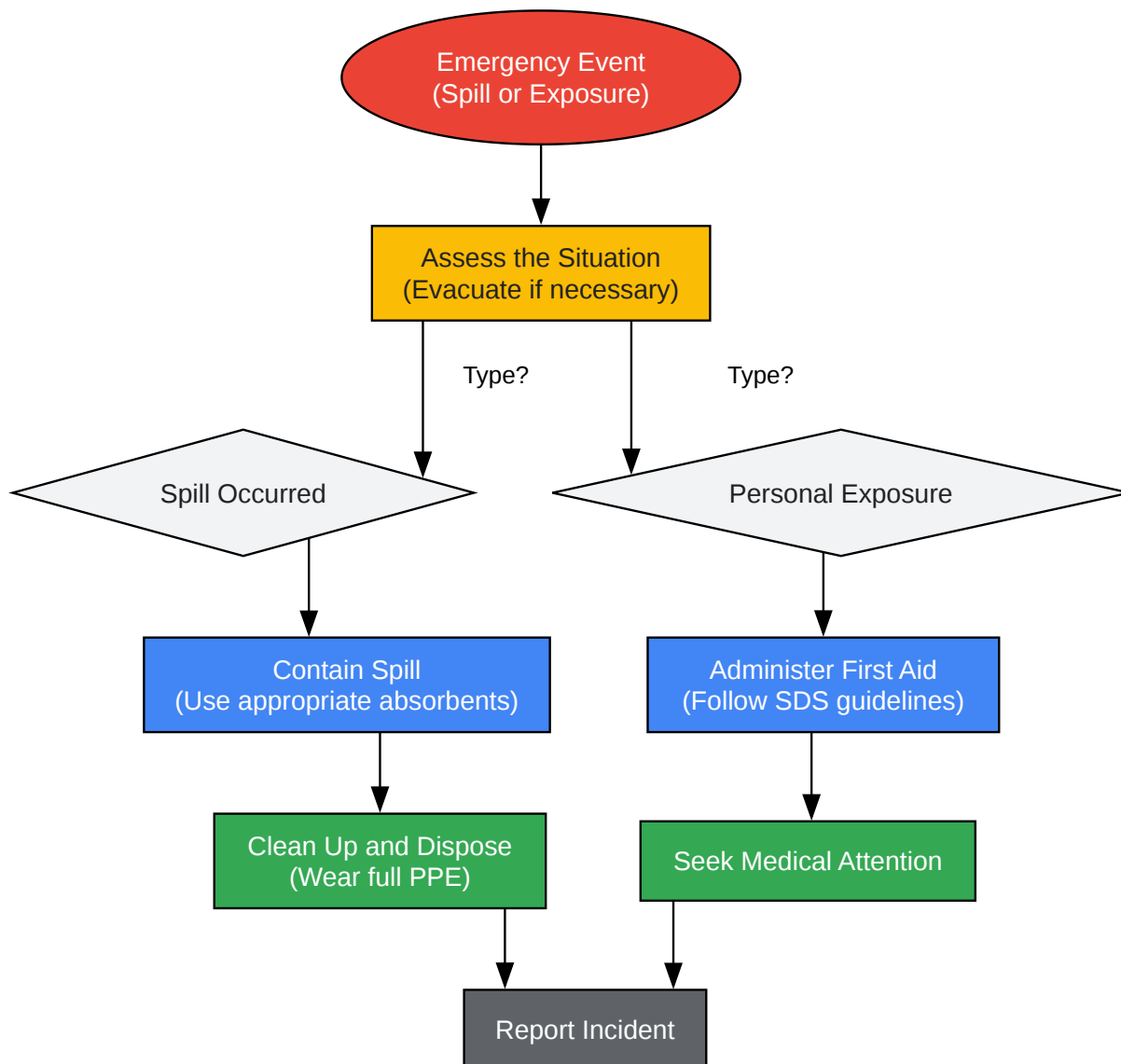
Visualizing Safe Handling and Emergency Protocols

To further clarify the procedural workflows, the following diagrams illustrate the key steps for handling **SPC-180002** and the appropriate response to emergency situations.



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Caption: A workflow for the safe handling of **SPC-180002** from preparation to disposal.



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Caption: Decision-making workflow for responding to spills or personal exposure to **SPC-180002**.

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References

- 1. targetmol.com [targetmol.com]
- 2. targetmol.com [targetmol.com]
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